

# triphenylsulfonium nonaflate health and safety data

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## Compound of Interest

Compound Name: *Triphenylsulfonium nonaflate*

Cat. No.: *B114817*

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## An In-depth Technical Guide to the Health and Safety of **Triphenylsulfonium Nonaflate**

For researchers, scientists, and drug development professionals, a thorough understanding of the health and safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the available safety data for **triphenylsulfonium nonaflate** (TPS-Nf), a commonly used photoacid generator in various industrial and research applications.

## Physicochemical Properties

**Triphenylsulfonium nonaflate** is a solid, white to light yellow powder or crystal. A summary of its key physical and chemical properties is presented below.

Property	Value	Source(s)
CAS Number	144317-44-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>22</sub> H <sub>15</sub> F <sub>9</sub> O <sub>3</sub> S <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	562.46 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	84-88 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Solubility	Approx. 50% in PGMEA	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to light yellow powder/crystal	

# Hazard Identification and Classification

**Triphenylsulfonium nonaflate** is classified as a hazardous substance. The following tables summarize its GHS classification and the associated hazard and precautionary statements.

## GHS Hazard Classification

Classification	Code	Description
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed <sup>[4]</sup>
Skin Corrosion/Irritation (Category 2)	H315	Causes skin irritation <sup>[3][4]</sup>
Serious Eye Damage/Eye Irritation (Category 2A)	H319	Causes serious eye irritation <sup>[3][4]</sup>
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation <sup>[3][4]</sup>
Germ Cell Mutagenicity (Category 2)	H341	Suspected of causing genetic defects
Older Classification (Risk Statements)	R36/37/38	Irritating to eyes, respiratory system and skin <sup>[1][3]</sup>

## GHS Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	Danger[4]	
Hazard	H301	Toxic if swallowed[4]
H315		Causes skin irritation[3][4]
H319		Causes serious eye irritation[3] [4]
H335		May cause respiratory irritation[3][4]
H341		Suspected of causing genetic defects
Precautionary	P201 / P202	Obtain special instructions before use / Do not handle until all safety precautions have been read and understood
P261		Avoid breathing dust/fume/gas/mist/vapours/sp ray[3][4]
P264		Wash skin thoroughly after handling[3]
P270		Do not eat, drink or smoke when using this product
P271		Use only outdoors or in a well- ventilated area[3]
P280		Wear protective gloves/protective clothing/eye protection/face protection[3]
P301+P316		IF SWALLOWED: Get emergency medical help immediately

P302+P352	IF ON SKIN: Wash with plenty of soap and water[3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[3]
P308+P313	IF exposed or concerned: Get medical advice/attention
P405	Store locked up
P501	Dispose of contents/container in accordance with local regulations

## Experimental Protocols for Toxicological Assessment

While specific toxicological studies for **triphenylsulfonium nonaflate** are not detailed in the provided results, the hazard classifications imply that standard toxicological assays were performed. The general methodologies for these tests are outlined below.

### Skin Irritation Test (General Protocol)

The potential of a substance to cause skin irritation is typically assessed using an *in vivo* dermal irritation test, often conducted on rabbits.[7]

- **Test Substance Application:** A small amount (e.g., 0.5 g) of the test substance is applied directly to a shaved patch of skin on the animal.[7]
- **Observation:** The application site is monitored for signs of erythema (redness) and edema (swelling) at specific intervals over a period, which can be up to 14 days.[7]

- Scoring: The severity of the skin reactions is scored according to a standardized system. These scores are then used to classify the substance's irritation potential.
- Pathology: After the observation period, a pathological examination of the tissue may be performed.[\[7\]](#)

## Eye Irritation Test (General Protocol)

The eye irritation potential is evaluated to determine if a substance can cause reversible or irreversible damage to the eye.

- Test Substance Instillation: A small volume (e.g., 0.5 ml) of the substance is instilled into one eye of an animal, typically a rabbit. The other eye serves as a control.[\[7\]](#)
- Observation: The eyes are examined for signs of redness, swelling, discharge, ulceration, and blindness at various time points after instillation.[\[7\]](#)
- Duration: Observations continue for a set period, often up to 14 days, to assess the reversibility of any effects.[\[7\]](#)
- Alternative Methods: It is noted that several in vitro alternative testing methods are now available to reduce or replace animal testing for eye irritation.[\[7\]](#)

## Genetic Toxicology (General Assays)

The H341 classification ("Suspected of causing genetic defects") suggests that **triphenylsulfonium nonaflate** has shown positive results in one or more genetic toxicology assays. These studies evaluate a compound's ability to cause DNA or chromosomal damage.[\[8\]](#)

- Ames Test (Bacterial Reverse Mutation Assay): This in vitro test uses strains of *Salmonella typhimurium* with mutations that render them unable to synthesize a specific amino acid. The assay detects if the test chemical can cause a reverse mutation, allowing the bacteria to grow in an amino-acid-deficient medium.[\[8\]](#)
- In Vitro/In Vivo Chromosomal Aberration Assay: These tests expose mammalian cells (in vitro) or animals (in vivo) to the substance and then examine the chromosomes of the cells for structural damage.[\[8\]](#)

- In Vitro/In Vivo Micronucleus Assay: This assay detects damage to chromosomes or the mitotic apparatus. It looks for the formation of small membrane-bound DNA fragments (micronuclei) in the cytoplasm of cells that have undergone division after exposure to the test substance.[8]

## Exposure Control and First Aid

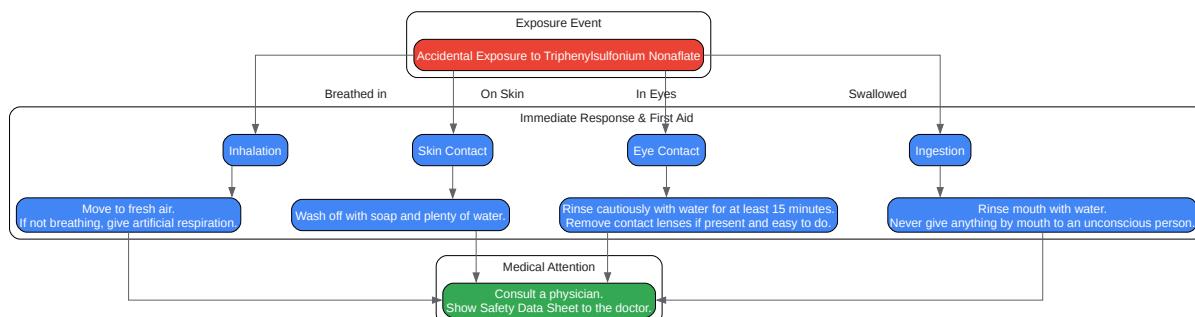
Given the hazardous nature of **triphenylsulfonium nonaflate**, strict adherence to safety protocols is essential.

## Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle only in a well-ventilated area or outdoors.[3][9]
- PPE: Wear appropriate protective gloves, clothing, and eye/face protection.[3]
- Hygiene: Wash hands and skin thoroughly after handling.[3] Avoid breathing dust and avoid its formation.[9]

## First Aid Measures

A systematic approach to accidental exposure is critical. The following workflow outlines the recommended steps based on the type of exposure.



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Caption: First aid workflow for exposure to **triphenylsulfonium nonaflate**.

## Fire and Accidental Release Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[9]
- **Firefighter Protection:** Firefighters should wear self-contained breathing apparatus if necessary.[9]
- **Accidental Release:** In case of a spill, use personal protective equipment.[9] Avoid dust formation and prevent the product from entering drains.[9] Sweep or shovel the material into a suitable, closed container for disposal.[9]

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